

# (6R)-FR054: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: (6R)-FR054

Cat. No.: B15568375

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CAS Number: 10378-06-0

This technical guide provides an in-depth overview of **(6R)-FR054**, a stereoisomer of the potent Hexosamine Biosynthetic Pathway (HBP) inhibitor, FR054. This document is intended for researchers, scientists, and professionals in drug development interested in the chemical properties and biological context of this compound.

## Introduction

**(6R)-FR054** is the (6R)-diastereomer of FR054, a small molecule inhibitor of Phosphoglucosyltransferase 3 (PGM3), a critical enzyme in the Hexosamine Biosynthetic Pathway. While the corresponding (6S)-isomer, FR054 (CAS: 35954-65-5), has been identified as a potent inhibitor of PGM3 with significant anti-cancer effects, **(6R)-FR054** is characterized as the less active isomer. Due to its reduced biological activity, **(6R)-FR054** serves as an important negative control in experiments to ensure that the observed effects of the (6S)-isomer are specific to the inhibition of PGM3 and not due to off-target effects.

## Chemical and Physical Properties

The fundamental chemical and physical properties of **(6R)-FR054** are summarized in the table below. These properties are essential for its handling, formulation, and use in experimental settings.

| Property           | Value                                                                                                                        | Reference |
|--------------------|------------------------------------------------------------------------------------------------------------------------------|-----------|
| CAS Number         | 10378-06-0                                                                                                                   | [1][2]    |
| Molecular Formula  | C <sub>14</sub> H <sub>19</sub> NO <sub>8</sub>                                                                              | [1][2]    |
| Molecular Weight   | 329.31 g/mol                                                                                                                 | [1][2]    |
| Exact Mass         | 329.1111 u                                                                                                                   | [1][2]    |
| IUPAC Name         | (3aR,5R,6R,7R,7aR)-5-(acetoxymethyl)-2-methyl-3a,5,6,7,7a-hexahydro-4H-pyrano[3,2-d]oxazole-6,7-diyl diacetate               | [1][2]    |
| Canonical SMILES   | <chem>CC1=N[C@H]2--INVALID-LINK--COC(=O)C)OC(=O)C"&gt;C@HO C(=O)C</chem>                                                     | [1][2]    |
| InChI Key          | WZFQZRLQMZXZMJA-RGDJUOJXSA-N                                                                                                 | [1][2]    |
| Appearance         | Semi-solid, waxy solid, or viscous solid                                                                                     | [2]       |
| Storage Conditions | Short term (days to weeks) at 0-4 °C; Long term (months to years) at -20 °C. Should be stored in a dry and dark environment. | [1][2]    |
| Purity             | Typically >98%                                                                                                               | [2]       |

## Biological Context: The Hexosamine Biosynthetic Pathway and PGM3

To understand the significance of **(6R)-FR054** as a research tool, it is crucial to understand the biological pathway its active isomer targets.

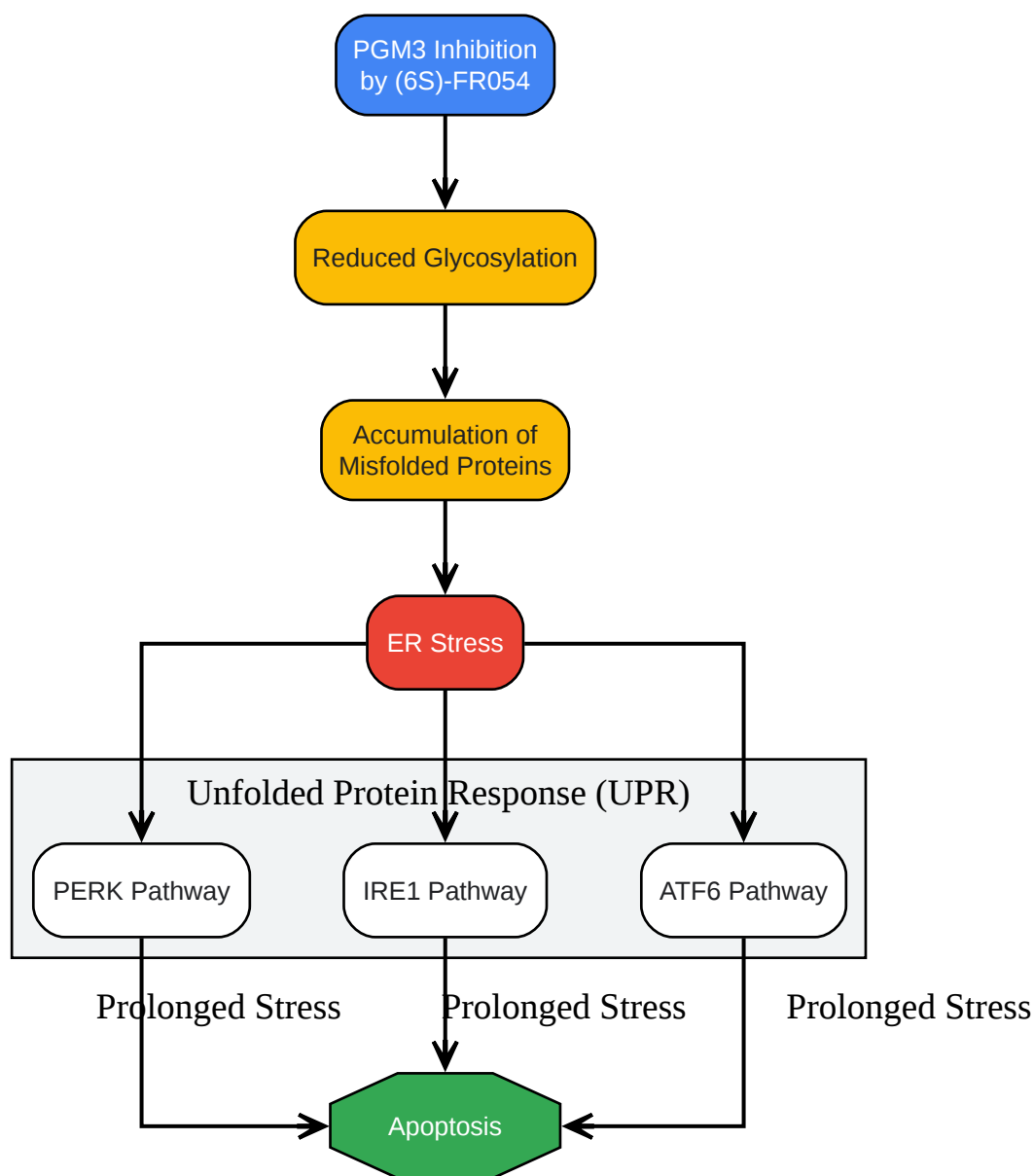
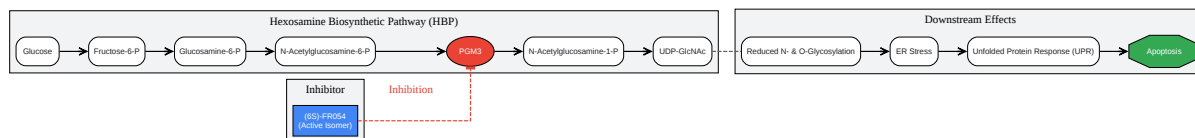
The Hexosamine Biosynthetic Pathway (HBP) is a metabolic pathway that utilizes glucose to produce UDP-N-acetylglucosamine (UDP-GlcNAc). UDP-GlcNAc is a vital building block for N-linked and O-linked glycosylation of proteins and lipids, processes that are essential for proper protein folding, stability, localization, and function.

PGM3 (Phosphoglucomutase 3), also known as N-acetylglucosamine-phosphate mutase, is a key enzyme in the HBP. It catalyzes the conversion of N-acetylglucosamine-6-phosphate to N-acetylglucosamine-1-phosphate. This step is critical for the subsequent synthesis of UDP-GlcNAc.

Inhibition of PGM3 by the active (6S)-isomer, FR054, leads to a depletion of UDP-GlcNAc. This has profound downstream effects, particularly in cancer cells which often exhibit an elevated HBP flux to support their high rates of proliferation and survival.

## Signaling Pathway of PGM3 Inhibition

The inhibition of PGM3 by FR054 disrupts cellular homeostasis, leading to Endoplasmic Reticulum (ER) stress and the activation of the Unfolded Protein Response (UPR). The following diagram illustrates this pathway.



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## References

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- To cite this document: BenchChem. [(6R)-FR054: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15568375/docs#6r-fr054-a-technical-guide-for-researchers>]

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Address: 3281 E Guasti Rd

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